# Application Note & Synthesis Protocol: 4-Bromo-1-propyl-1H-pyrazole

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Bromo-1-propyl-1H-pyrazole* |
| *CAS No.:* | *141302-33-2* |
| *Cat. No.:* | *B136457* |

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## Introduction: The Significance of Substituted Pyrazoles

The pyrazole nucleus is a privileged scaffold in medicinal chemistry and materials science, forming the core of numerous pharmacologically active agents and functional materials. Halogenated pyrazoles, in particular, serve as versatile synthetic intermediates. The bromine atom at the C4 position of the pyrazole ring is a key functional handle for introducing molecular diversity through various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings.[1][2] The N-alkylation of the pyrazole ring is a critical step that not only modulates the molecule's steric and electronic properties but also influences its metabolic stability and biological activity.[3][4]

This document provides a detailed, reliable, and reproducible protocol for the synthesis of **4-Bromo-1-propyl-1H-pyrazole**, a valuable building block for drug discovery and development. The described method is based on the classical and robust N-alkylation of 4-bromopyrazole.

## Synthesis Strategy and Mechanistic Rationale

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The synthesis of **4-Bromo-1-propyl-1H-pyrazole** is most efficiently achieved via a two-step sequence: first, the bromination of 1H-pyrazole, followed by the regioselective N-alkylation of the resulting 4-bromo-1H-pyrazole. However, as 4-bromo-1H-pyrazole is a commercially available starting material, this protocol will focus on the second, crucial step.

The core of this protocol is the N-alkylation of 4-bromo-1H-pyrazole with a suitable propylating agent, such as 1-bromopropane or 1-iodopropane. This reaction proceeds via a classical bimolecular nucleophilic substitution (SN2) mechanism.

Mechanism Rationale:

- Deprotonation: The pyrazole ring possesses a weakly acidic N-H proton. A suitable base is required to deprotonate the nitrogen, generating a pyrazolate anion. The resulting anion is a significantly more potent nucleophile than the neutral pyrazole. The choice of base is critical; strong bases like sodium hydride (NaH) ensure complete and irreversible deprotonation, driving the reaction to completion.[5] Weaker bases like potassium carbonate can also be used, often requiring higher temperatures or phase-transfer catalysts.[2]

- Nucleophilic Attack: The pyrazolate anion then acts as a nucleophile, attacking the electrophilic carbon atom of the alkyl halide (1-bromopropane). This attack displaces the bromide leaving group in a concerted fashion, forming the new N-C bond.

- Regioselectivity: While N-alkylation of unsymmetrical pyrazoles can lead to mixtures of regioisomers, the starting material, 4-bromo-1H-pyrazole, is symmetrical. Therefore, alkylation can occur at either nitrogen atom to yield the same desired product, **4-Bromo-1-propyl-1H-pyrazole**, simplifying the purification process.

# Experimental Workflow and Visualization

The overall experimental process is summarized in the workflow diagram below.

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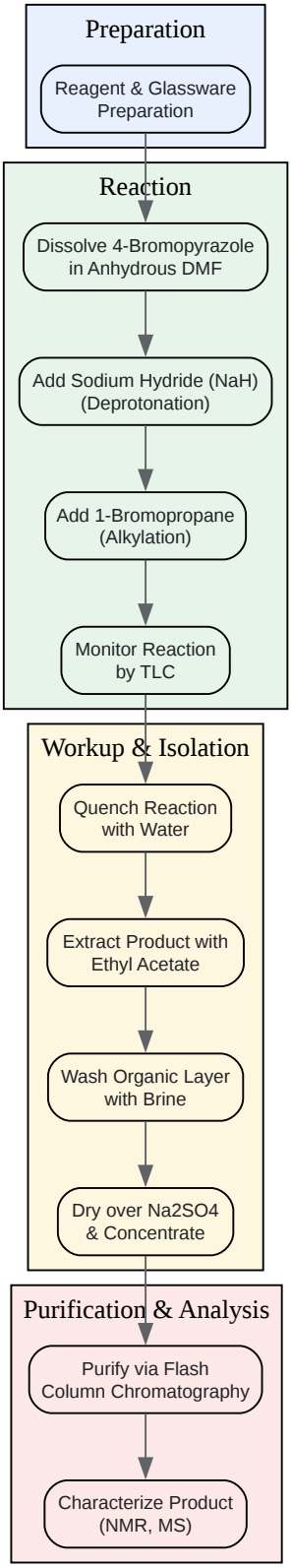


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Caption: Experimental workflow for the synthesis of **4-Bromo-1-propyl-1H-pyrazole**.

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# Detailed Synthesis Protocol

This protocol describes the N-alkylation of 4-bromo-1H-pyrazole using sodium hydride as the base and 1-bromopropane as the alkylating agent.

Safety Precautions:

- Sodium Hydride (NaH): Flammable solid, reacts violently with water to produce flammable hydrogen gas. Handle in a fume hood under an inert atmosphere (Nitrogen or Argon).
- 1-Bromopropane: Flammable liquid, harmful if swallowed or inhaled.
- Dimethylformamide (DMF): Combustible liquid, potential teratogen. Use in a well-ventilated fume hood.
- Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

## Materials and Reagents

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| Reagent | Formula | MW ( g/mol ) | Amount | Moles (mmol) | Equivalents |
|---|---|---|---|---|---|
| 4-Bromo-1H-pyrazole | $C_3H_3BrN_2$ | 146.97 | 5.00 g | 34.0 | 1.0 |
| Sodium Hydride (60% disp.) | NaH | 24.00 | 1.50 g | 37.4 | 1.1 |
| 1-Bromopropane | $C_3H_7Br$ | 122.99 | 3.5 mL | 40.8 | 1.2 |
| Anhydrous DMF | $C_3H_7NO$ | 73.09 | 70 mL | - | - |
| Ethyl Acetate | $C_4H_8O_2$ | 88.11 | ~300 mL | - | - |
| Deionized Water | $H_2O$ | 18.02 | ~200 mL | - | - |
| Saturated NaCl (Brine) | NaCl | 58.44 | ~100 mL | - | - |
| Anhydrous $Na_2SO_4$ | $Na_2SO_4$ | 142.04 | As needed | - | - |

## Step-by-Step Procedure

- Reaction Setup:
  - To a dry 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen inlet, add 4-bromo-1H-pyrazole (5.00 g, 34.0 mmol).
  - Add anhydrous DMF (70 mL) to the flask to dissolve the starting material.
  - Begin stirring and cool the solution to 0 °C using an ice-water bath.
- Deprotonation:

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- Under a positive flow of nitrogen, carefully add sodium hydride (1.50 g of 60% dispersion in mineral oil, 37.4 mmol) portion-wise to the cooled solution over 15 minutes. Caution: Hydrogen gas evolution will occur.
- Allow the resulting suspension to stir at 0 °C for an additional 30 minutes after the addition is complete to ensure full deprotonation.

- Alkylation:
  - While maintaining the temperature at 0 °C, add 1-bromopropane (3.5 mL, 40.8 mmol) dropwise via syringe over 10 minutes.
  - After the addition, remove the ice bath and allow the reaction mixture to warm to room temperature.
  - Let the reaction stir at room temperature for 12-16 hours (overnight).
- Reaction Monitoring:
  - Monitor the reaction progress by Thin Layer Chromatography (TLC) using a mixture of hexane and ethyl acetate (e.g., 4:1 v/v) as the eluent. The product, **4-Bromo-1-propyl-1H-pyrazole**, will have a higher Rf value than the starting 4-bromo-1H-pyrazole.
- Workup and Isolation:
  - Once the reaction is complete (as indicated by TLC), cool the flask back to 0 °C in an ice-water bath.
  - Slowly and carefully quench the reaction by adding deionized water (100 mL) dropwise to destroy any unreacted sodium hydride.
  - Transfer the mixture to a 500 mL separatory funnel and extract the aqueous phase with ethyl acetate (3 x 100 mL).
  - Combine the organic layers and wash with brine (2 x 50 mL) to remove residual DMF and water-soluble impurities.

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- Dry the combined organic phase over anhydrous sodium sulfate ($Na_2SO_4$), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

- Purification:
  - Purify the crude residue by flash column chromatography on silica gel.
  - Elute with a gradient of ethyl acetate in hexane (e.g., starting from 5% and gradually increasing to 20% ethyl acetate) to isolate the pure product.
  - Combine the fractions containing the pure product (as determined by TLC) and remove the solvent under reduced pressure to afford **4-Bromo-1-propyl-1H-pyrazole** as a solid or oil.[6]

## Product Characterization

The identity and purity of the synthesized **4-Bromo-1-propyl-1H-pyrazole** should be confirmed by standard analytical techniques.

- Chemical Structure:

Caption: Structure of **4-Bromo-1-propyl-1H-pyrazole**.

- Expected Properties:
  - Molecular Formula: $C_6H_9BrN_2$[6]
  - Molecular Weight: 189.05 g/mol [6]
  - Appearance: Solid[6]
  - $^1H$ NMR ($CDCl_3$): Expect signals for the propyl group (a triplet near 0.9 ppm, a sextet near 1.9 ppm, and a triplet near 4.1 ppm) and two singlets for the pyrazole ring protons.
  - Mass Spectrometry (MS): Expect a molecular ion peak (M+) showing the characteristic isotopic pattern for bromine (M+ and M+2 peaks of approximately equal intensity).

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